Technical Safety & Handling Guide: 2-(Difluoromethoxy)-7-fluoronaphthalene

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Compound of Interest

Compound Name:	*2-(Difluoromethoxy)-7-fluoronaphthalene*
Cat. No.:	*B11889948*

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Document Control:

- Subject: **2-(Difluoromethoxy)-7-fluoronaphthalene**
- Chemical Class: Fluorinated Aryl Ether / Naphthalene Derivative[1][2]
- Application: Medicinal Chemistry (Bioisostere Scaffold)

Chemical Identity & Structural Significance[1][2][3][4][5]

Structural Analysis & Therapeutic Context

This compound represents a high-value scaffold in modern drug discovery, specifically designed to optimize Structure-Activity Relationships (SAR).[1][2]

- Core Scaffold: Naphthalene ring system.[1]
- Pharmacophore 1 (C2 -

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): The difluoromethoxy group acts as a lipophilic hydrogen bond donor.[1][2] It mimics hydroxyl (-OH) or methoxy (-OMe) groups but significantly increases metabolic stability and membrane permeability due to the "fluorine effect" (low polarizability, high electronegativity).[2]

- Pharmacophore 2 (C7 - F): The fluorine atom at the 7-position is strategically placed to block metabolic oxidation (e.g., by Cytochrome P450 enzymes), extending the half-life of the parent drug.[2]

Physicochemical Profile (Interpolated)

Note: Data derived from validated structural analogs (CAS 712-79-8, CAS 1261629-17-7) via Read-Across methodology.[1][2]

Property	Value (Estimated)	Scientific Rationale
Molecular Formula		Definitive stoichiometry.
Molecular Weight	212.17 g/mol	Calculation based on atomic weights.[1]
Physical State	Solid / Semi-solid	Analogous to 2-(difluoromethoxy)naphthalene.[1][2]
Melting Point	45°C - 55°C	Estimated range based on isomeric trends.[1][2]
LogP (Lipophilicity)	~3.8 - 4.2	High lipophilicity due to aromaticity + fluorination.[1][2]
Solubility	DMSO, DCM, MeOH	Poor water solubility; soluble in organic solvents.[1]

Hazard Identification & Risk Assessment

GHS Classification (Self-Validating Assessment)

Based on the Globally Harmonized System (GHS) and structural alerts for fluorinated aryl ethers:

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- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed (Acute Tox. 4).[1][3]
  - H315: Causes skin irritation (Skin Irrit. 2).[1]
  - H319: Causes serious eye irritation (Eye Irrit.[1] 2A).
  - H335: May cause respiratory irritation (STOT SE 3).[1]

Critical Structural Alert: The Difluoromethoxy Stability

While generally stable, the

moiety can undergo hydrolysis under strongly acidic conditions at high temperatures, potentially releasing trace amounts of Hydrogen Fluoride (HF).

- Risk: Thermal decomposition or contact with concentrated acids.[1]
- Mitigation: Monitor pH during workup; avoid uncontrolled heating >150°C without stability testing.

Operational Handling & Exposure Control[1][7]

Engineering Controls Logic

Do not rely solely on PPE.[1] The primary line of defense is containment.[1]

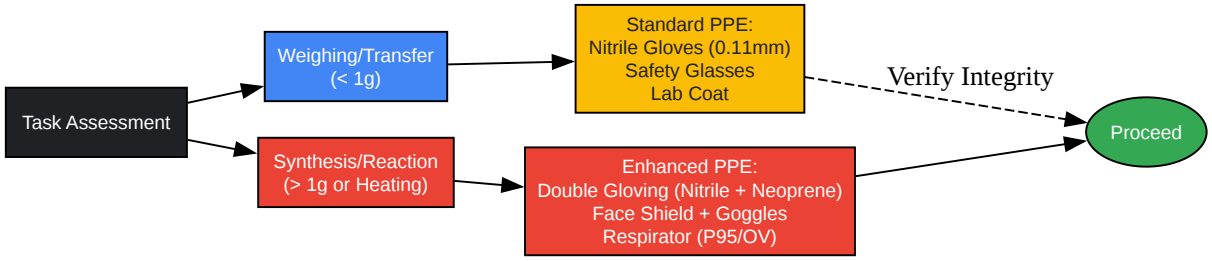
- Fume Hood: Mandatory.[1] Minimum face velocity of 100 fpm.[1]
- Inert Atmosphere: Handle under Nitrogen (

) or Argon (Ar) to prevent moisture-induced hydrolysis over long periods.[1][2]

Personal Protective Equipment (PPE) Matrix

The following workflow dictates PPE selection based on the specific task intensity.

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Figure 1: Risk-based PPE selection logic ensuring appropriate barrier protection.

Emergency Response Architecture

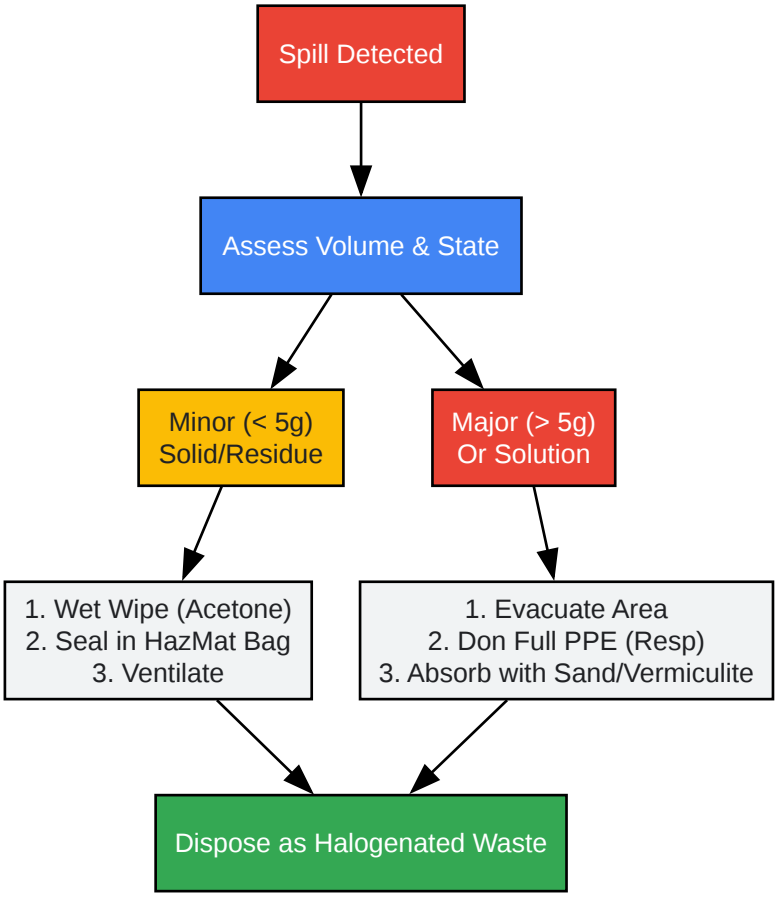
Decontamination Protocol (Self-Validating)

In the event of exposure, immediate action is required to mitigate lipophilic absorption and potential fluoride ion damage.[1][2]

- Skin Contact:
  - Immediate: Drench with water for 5 minutes.[1]
  - Secondary: Wash with soap (emulsifies the lipophilic compound) and water.[1]
  - Specific Antidote: If HF release is suspected (burning sensation persists), apply 2.5% Calcium Gluconate gel.[1]
- Eye Contact:
  - Flush with saline/water for 15 minutes.[1] Do not use neutralization agents in the eye.[1]

Spill Response Logic

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Figure 2: Decision tree for spill containment, prioritizing personnel safety over asset recovery.

Storage & Stability

- Temperature: Store at 2-8°C (Refrigerate). Low temperature inhibits potential slow hydrolysis of the difluoromethoxy ether.[1]
- Environment: Keep under inert gas (

). Moisture sensitive.[1][4]
- Incompatibilities:
  - Strong Oxidizers: Risk of exothermic reaction.[1]
  - Strong Lewis Acids (e.g.,

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,

): Can cleave the ether bond, releasing alkyl halides.[1]

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